

Stability and storage conditions for 6,7-Dihydro-4(5H)-benzofuranone

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Compound of Interest

Compound Name: 6,7-Dihydro-4(5H)-benzofuranone

Cat. No.: B090815

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Technical Support Center: 6,7-Dihydro-4(5H)-benzofuranone

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **6,7-Dihydro-4(5H)-benzofuranone** (CAS: 16806-93-2), along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for 6,7-Dihydro-4(5H)-benzofuranone?

For long-term stability, it is recommended to store **6,7-Dihydro-4(5H)-benzofuranone** in a tightly sealed container in a cool, dry place. While some suppliers suggest room temperature storage, its low melting point (30-34°C) means it may be a liquid in warmer climates.^{[1][2]} For maximum shelf-life and to prevent potential degradation, storing in a refrigerator is advisable. Keep away from direct sunlight and sources of ignition, as it is classified as a combustible solid.

Q2: What is the appearance of pure 6,7-Dihydro-4(5H)-benzofuranone, and can its color indicate degradation?

Pure **6,7-Dihydro-4(5H)-benzofuranone** can range from a colorless to pale yellow solid or liquid.^{[2][3]} A significant change in color, such as darkening to yellow or brown, may suggest

degradation or the presence of impurities.[2] If you observe a noticeable color change, it is recommended to verify the compound's purity using an appropriate analytical method (e.g., NMR, GC-MS) before use.

Q3: What is the general stability of this compound?

6,7-Dihydro-4(5H)-benzofuranone is considered relatively stable under standard laboratory conditions.[3] However, as a ketone, it can undergo reactions typical of carbonyl compounds, such as nucleophilic addition.[3] This implies it may be sensitive to strong nucleophiles, acids, or bases.

Q4: What solvents are compatible with **6,7-Dihydro-4(5H)-benzofuranone**?

It generally shows good solubility in organic solvents, while its solubility in water is limited.[3] Common organic solvents like dichloromethane, ethyl acetate, and acetone are suitable for dissolving this compound. When using protic solvents (e.g., methanol, ethanol), be aware of the potential for reactions with the carbonyl group, especially if catalysts are present.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Inconsistent analytical results (e.g., new peaks in NMR/GC-MS)	Degradation: The compound may have degraded due to improper storage (exposure to heat, light, or air).	1. Review storage conditions. Ensure the container is sealed and stored at the correct temperature away from light.2. Re-purify the compound if necessary (e.g., column chromatography).3. Obtain a fresh, verified batch for critical experiments.
Solvent Reactivity: The solvent used in the experiment or for storage may be reacting with the compound.	1. Use aprotic, anhydrous solvents for reactions sensitive to nucleophilic attack.2. Prepare solutions fresh before use and avoid long-term storage in solution.	
Low or no yield in a reaction	Reagent Incompatibility: The compound may be reacting with other reagents in an unintended way (e.g., strong bases or nucleophiles).	1. Review the reaction mechanism for potential side reactions involving the ketone functional group.2. Protect the ketone group if it is not the intended reaction site.3. Ensure all reagents are of high purity.
Change in physical appearance (e.g., color darkening, solidification of liquid)	Degradation or Impurity: The compound may be degrading or absorbing moisture.	1. Confirm the melting point of the solid. A broad or depressed melting point suggests impurity.2. Analyze the material by TLC or GC to check for impurities.3. If purity is compromised, consider purification or replacement.
Poor solubility in a chosen solvent	Incorrect Solvent Choice or Low Purity: The solvent may	1. Test solubility in a small scale with a panel of solvents.2. Confirm the purity

be inappropriate, or impurities may be affecting solubility.

of your material, as impurities can significantly alter solubility characteristics.

Summary of Physicochemical Properties & Storage

Property	Value	Source
CAS Number	16806-93-2	[4][5]
Molecular Formula	C ₈ H ₈ O ₂	[1][3][4][5]
Molecular Weight	136.15 g/mol	[4][5]
Appearance	Colorless to pale yellow or transparent yellow to brown solid/liquid	[2][3]
Melting Point	30-34 °C	[2]
Boiling Point	115-118 °C @ 16 mmHg	[2]
Density	~1.162 g/mL at 25 °C	[2]
Recommended Storage	Cool, dry place. Refrigeration recommended. Keep away from light and ignition sources.	[1]
Storage Class	11 (Combustible Solids)	

Experimental Protocols

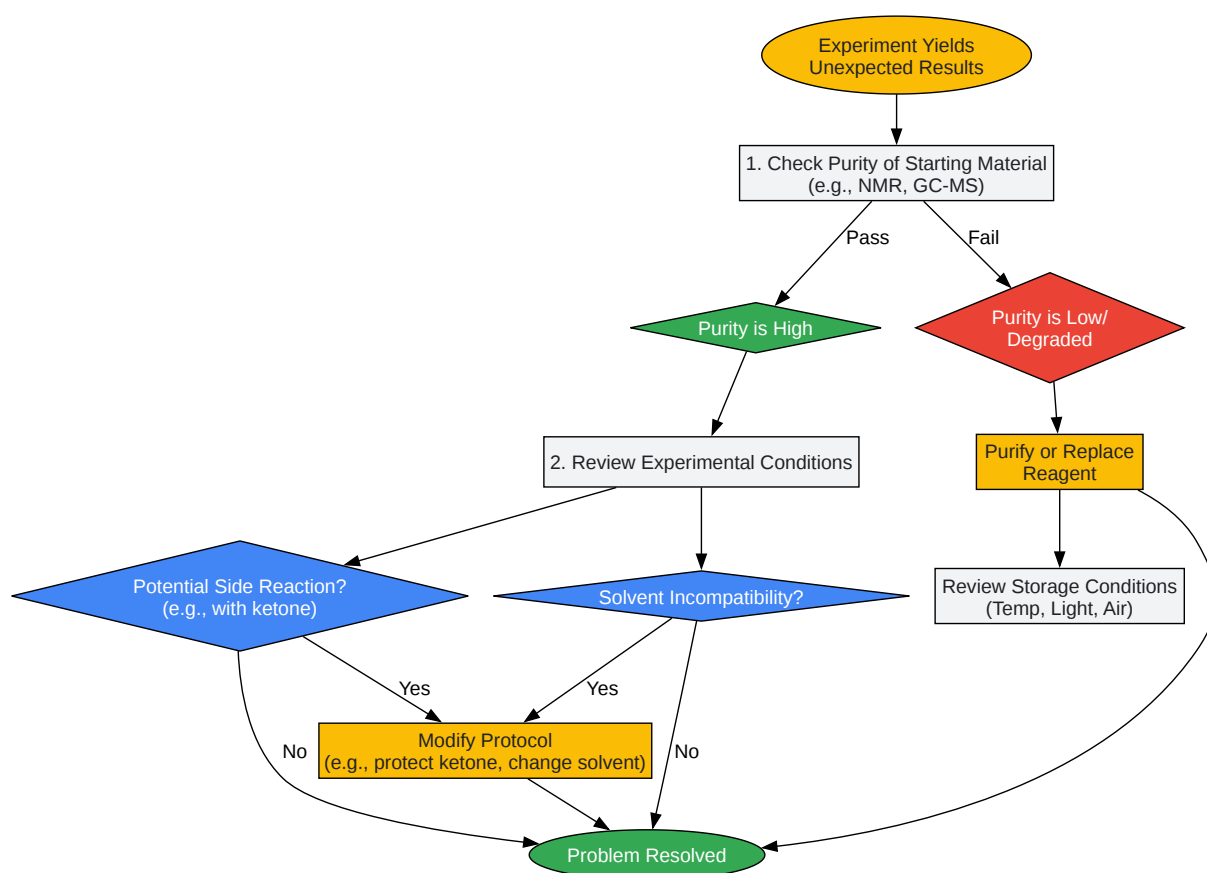
Currently, specific, publicly available experimental protocols for the stability testing of **6,7-Dihydro-4(5H)-benzofuranone** are limited. A general approach to assess stability would involve:

Forced Degradation Study Protocol:

- Sample Preparation: Prepare multiple, identical samples of the compound.
- Stress Conditions: Expose individual samples to a range of conditions:

- Heat: Store at elevated temperatures (e.g., 40°C, 60°C).
- Light: Expose to UV and/or visible light (photostability chamber).
- Humidity: Store in a high humidity environment (e.g., 75% RH).
- Acid/Base Hydrolysis: Dissolve in a solvent and add a small amount of acid (e.g., 0.1M HCl) or base (e.g., 0.1M NaOH).
- Oxidation: Treat with an oxidizing agent (e.g., hydrogen peroxide).
- Time Points: Pull samples at various time points (e.g., 1, 3, 7, 14 days).
- Analysis: Analyze the stressed samples against a control (stored under ideal conditions) using a stability-indicating method, such as HPLC with a UV detector or GC-MS, to quantify the parent compound and detect any degradants.

Visual Troubleshooting Guide



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Caption: Troubleshooting workflow for experiments involving **6,7-Dihydro-4(5H)-benzofuranone**.

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